

Application Notes and Protocols for GSK137647A in In Vivo Mouse Studies

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Compound of Interest

Compound Name: GSK137647A

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These application notes provide a comprehensive guide for the utilization of **GSK137647A**, a selective G protein-coupled receptor 120 (GPR120/FFA4) agonist, in in vivo mouse studies. The following sections detail recommended dosages, experimental protocols, and the underlying signaling pathways.

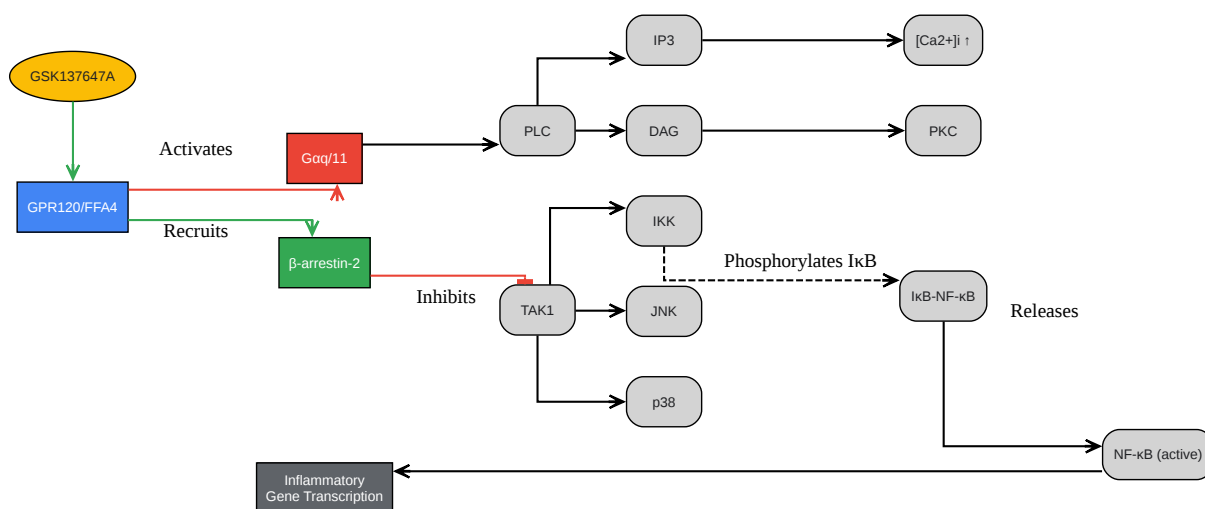
Quantitative Data Summary

The administration of **GSK137647A** in mouse models has been predominantly documented in the context of inflammatory conditions, particularly colitis. The following table summarizes the dosage and administration details from a key study.

Parameter	Details	Mouse Model	Reference
Dosage	1 mg/kg body weight	DSS-induced colitis	[1][2][3]
Administration Route	Intraperitoneal (i.p.) injection	DSS-induced colitis	[1][2][3]
Frequency	Twice daily	DSS-induced colitis	[1][2][3]
Duration	4 days (from day 3 to day 6 post-DSS induction)	DSS-induced colitis	[1][2]
Vehicle	Not explicitly stated for GSK137647A. General recommendation: Sterile, pH-balanced saline or a suitable solubilizing agent like DMSO, followed by dilution in saline or corn oil. A thorough literature search for vehicle compatibility is recommended.	N/A	

Signaling Pathway of GSK137647A

GSK137647A is an agonist for the GPR120 receptor, also known as Free Fatty Acid Receptor 4 (FFAR4). Upon binding, it activates downstream signaling cascades that are primarily involved in anti-inflammatory and metabolic regulation. The activation of GPR120 by **GSK137647A** leads to the engagement of two main signaling arms: the Gαq/11 pathway and the β-arrestin-2 pathway. These pathways ultimately result in the inhibition of pro-inflammatory signaling cascades such as NF-κB, JNK, and p38 MAPK.



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Caption: GPR120 signaling cascade initiated by **GSK137647A**.

Experimental Protocols

The following protocols provide a general framework for conducting in vivo mouse studies with **GSK137647A**, with a focus on a colitis model. These should be adapted based on specific experimental needs and institutional guidelines.

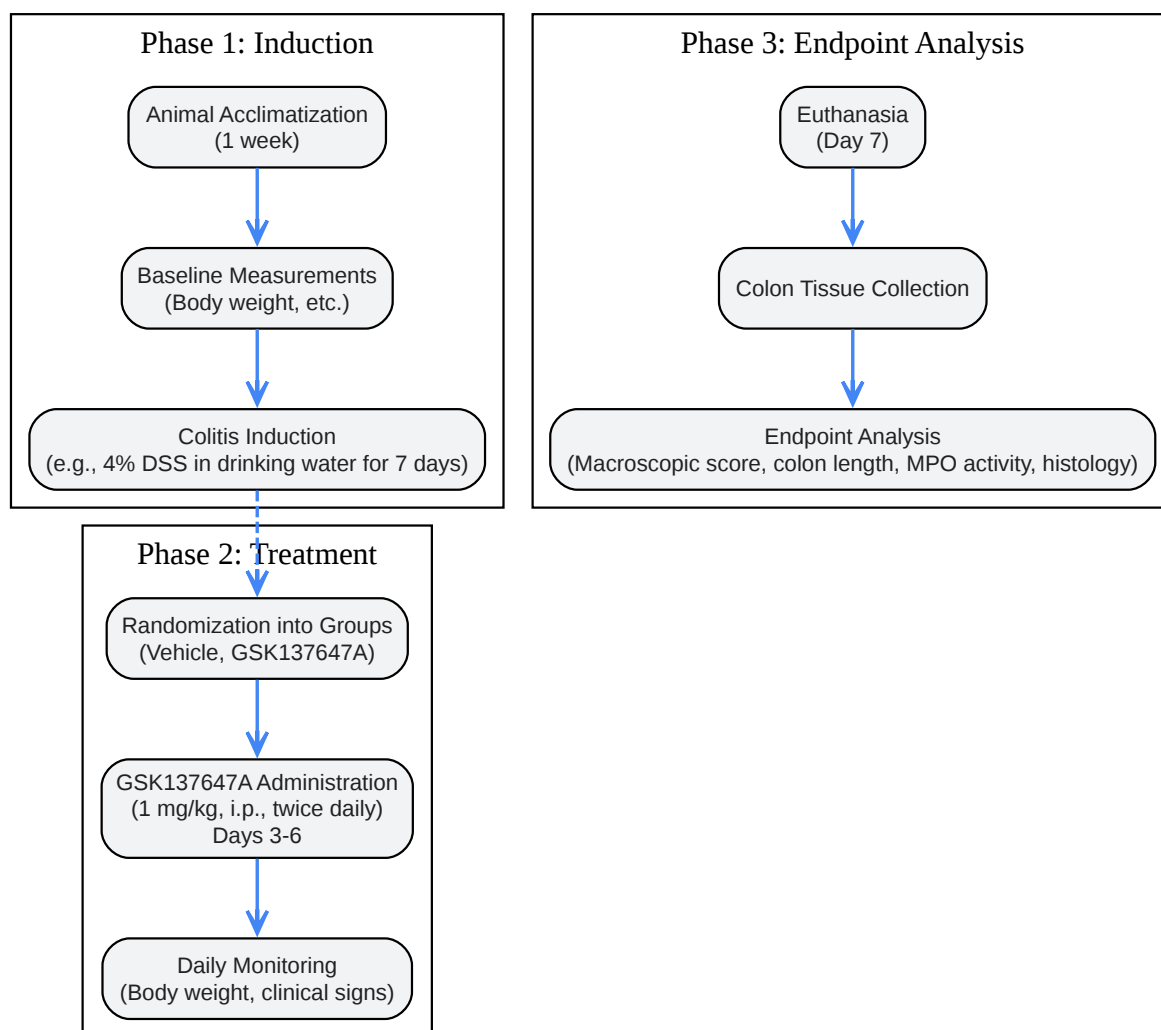
Materials

- **GSK137647A**
- Vehicle (e.g., 10% DMSO in PBS)
- Sterile syringes (1 mL) and needles (26-28 gauge)

- Male BALB/c mice (6-8 weeks old, 22-26 g)[1]
- Dextran sulfate sodium (DSS) for colitis induction
- Standard laboratory equipment for animal handling and monitoring

Experimental Workflow for a DSS-Induced Colitis Model

The following diagram outlines a typical workflow for evaluating the efficacy of **GSK137647A** in a DSS-induced colitis mouse model.



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Caption: Workflow for a **GSK137647A** in vivo mouse colitis study.

Detailed Protocol for Intraperitoneal (i.p.) Injection

This protocol is a standard procedure for i.p. injections in mice and should be performed by trained personnel.

- Preparation of **GSK137647A** Solution:
 - Prepare the dosing solution of **GSK137647A** in a suitable vehicle. For example, a stock solution can be made in DMSO and then diluted with sterile PBS to the final concentration. The final DMSO concentration should be kept low (e.g., <10%) to avoid toxicity.[4]
 - Ensure the solution is sterile and at room temperature before injection.
- Animal Restraint:
 - Gently restrain the mouse by grasping the loose skin at the scruff of the neck to immobilize the head and body.
 - Turn the mouse to expose its abdomen, ensuring the head is slightly lower than the hindquarters to cause the abdominal organs to shift cranially.
- Injection Procedure:
 - Identify the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent puncturing the bladder or major blood vessels.
 - Insert a 26-28 gauge needle at a 15-20 degree angle into the peritoneal cavity.
 - Gently aspirate to ensure the needle has not entered a blood vessel or organ. If blood or other fluid is aspirated, withdraw the needle and inject at a new site with a fresh needle.
 - Slowly inject the **GSK137647A** solution. The maximum recommended injection volume for a mouse is typically 10 mL/kg.

- Withdraw the needle and return the mouse to its cage.
- Post-Injection Monitoring:
 - Observe the animal for any signs of distress, discomfort, or adverse reactions immediately after the injection and at regular intervals as per the experimental protocol.

Concluding Remarks

The provided information serves as a comprehensive starting point for researchers planning to use **GSK137647A** in in vivo mouse studies. The dosage of 1 mg/kg administered intraperitoneally twice daily has shown efficacy in a colitis model.[1][2][3] It is crucial to adapt the protocols to the specific research question and to adhere to all institutional and national guidelines for animal welfare. Further dose-response studies may be necessary for different disease models or administration routes.

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